Application Note: Scalable Synthesis Protocol for N1-Hexadecyl-N1-methylmetanilamide

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Compound of Interest	
Compound Name:	*N1-Hexadecyl-N1-methylmetanilamide*
CAS No.:	*55035-29-5*
Cat. No.:	*B11954748*

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Introduction & Retrosynthetic Analysis

N1-Hexadecyl-N1-methylmetanilamide is a specialized amphiphilic intermediate often utilized in the development of liquid crystals, azo dyes, and lipid-like surfactants for drug delivery systems. Structurally, it consists of a polar 3-aminobenzenesulfonamide head group substituted at the sulfonamide nitrogen (N1) with a hydrophobic hexadecyl chain and a methyl group.

This protocol details a robust, two-step synthesis designed for high reproducibility and scalability. The route utilizes 3-nitrobenzenesulfonyl chloride as the electrophilic scaffold, coupled with N-methylhexadecylamine, followed by the selective reduction of the nitro group to the aniline moiety.

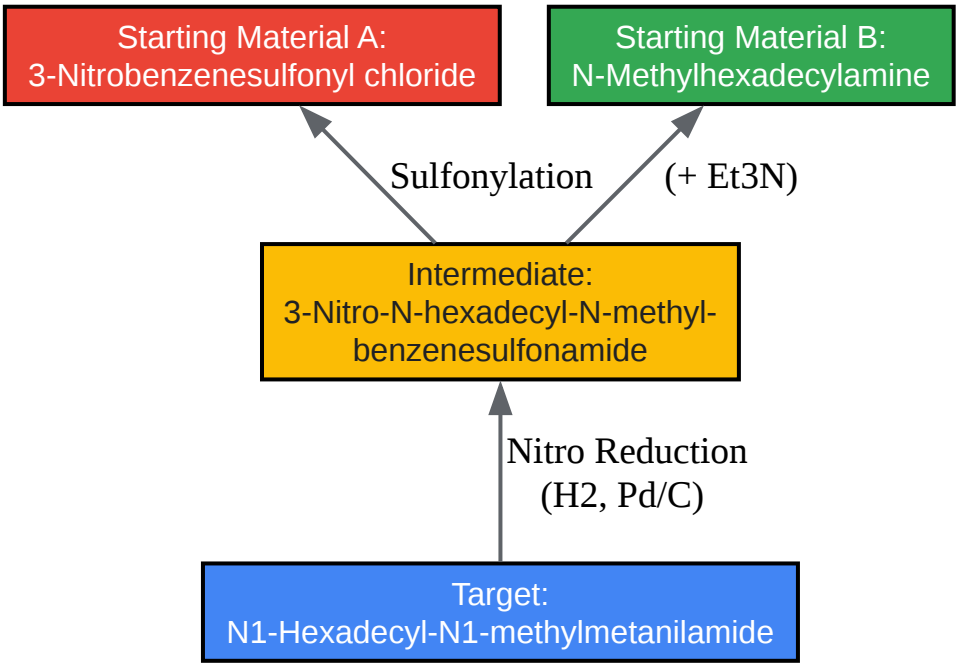
Retrosynthetic Logic

The synthesis is disconnected at the sulfonamide bond and the aniline nitrogen:

- Functional Group Interconversion (FGI): The amino group is derived from a nitro precursor to avoid competitive nucleophilicity during sulfonylation.

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- Disconnection: The sulfonamide bond is formed via nucleophilic attack of the secondary amine on the sulfonyl chloride.



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Figure 1: Retrosynthetic analysis showing the disconnection to commercially available nitro-sulfonyl chloride and secondary amine.

Safety & Handling (MSDS Highlights)

- 3-Nitrobenzenesulfonyl chloride: Corrosive, moisture-sensitive.[1][2] Causes severe skin burns and eye damage. Handle in a fume hood.
- N-Methylhexadecylamine: Irritant. Avoid inhalation.
- Hydrogen Gas (H2): Extremely flammable. Use proper grounding and pressure-rated vessels.
- Palladium on Carbon (Pd/C): Pyrophoric when dry. Keep wet with water or solvent during handling.

Experimental Protocol

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Step 1: Synthesis of 3-Nitro-N-hexadecyl-N-methylbenzenesulfonamide

This step involves the nucleophilic substitution of the chloride in 3-nitrobenzenesulfonyl chloride by the secondary amine.

Reagents & Materials:

- 3-Nitrobenzenesulfonyl chloride (MW: 221.62 g/mol)
- N-Methylhexadecylamine (MW: 255.48 g/mol)
- Triethylamine (

  , Base scavenger)
- Dichloromethane (DCM, Solvent) - Anhydrous
- 1M HCl and Saturated

  (Workup)

Stoichiometry Table:

Component	Equiv.	MW (g/mol)	Quantity (Example)	Role
3-Nitrobenzenesulfonyl chloride	1.1	221.62	2.44 g	Electrophile
N-Methylhexadecylamine	1.0	255.48	2.55 g	Nucleophile
Triethylamine	1.5	101.19	1.52 g (2.1 mL)	Acid Scavenger
DCM	-	-	50 mL	Solvent

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Procedure:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve N-methylhexadecylamine (1.0 equiv) and Triethylamine (1.5 equiv) in anhydrous DCM. Cool the solution to 0°C using an ice bath.
- Addition: Dissolve 3-nitrobenzenesulfonyl chloride (1.1 equiv) in a minimal amount of DCM. Add this solution dropwise to the amine mixture over 30 minutes. Note: Exothermic reaction; control addition rate to maintain T < 5°C.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (RT). Stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 7:3) until the amine is consumed.
- Workup:
  - Dilute with additional DCM (50 mL).
  - Wash sequentially with 1M HCl (2 x 30 mL) to remove excess amine/base.
  - Wash with Saturated

    (2 x 30 mL) to remove unreacted sulfonyl chloride (hydrolyzed to acid).
  - Wash with Brine (1 x 30 mL).
- Isolation: Dry the organic layer over anhydrous

  , filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol or purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes) if necessary.
  - Expected Yield: 85–95%
  - Appearance: Yellowish solid.[1]

Step 2: Reduction to **N1-Hexadecyl-N1-methylmetanilamide**

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The nitro group is reduced to the primary amine using catalytic hydrogenation. This method is preferred for pharmaceutical applications due to the clean impurity profile compared to iron/acid reductions.

Reagents & Materials:

- Intermediate from Step 1[3]
- 10% Palladium on Carbon (Pd/C) - 50% water wet
- Hydrogen gas (balloon or Parr shaker)
- Methanol or Ethanol (Solvent)

Procedure:

- Preparation: In a hydrogenation vessel (or heavy-walled flask), dissolve the Nitro-intermediate (from Step 1) in Methanol (approx. 10 mL/g).
- Catalyst Addition: Carefully add 10 wt% of Pd/C catalyst (e.g., if 1g of substrate, use 100mg of catalyst). Safety: Add catalyst to the solvent under an inert atmosphere (Nitrogen/Argon) to prevent ignition.
- Hydrogenation:
  - Purge the vessel with Nitrogen (3 cycles).
  - Purge with Hydrogen (3 cycles).
  - Stir vigorously under

    atmosphere (1 atm balloon is usually sufficient; 30 psi for faster kinetics) at RT for 12–18 hours.
- Monitoring: Monitor by TLC. The fluorescent nitro spot will disappear, and a lower Rf, ninhydrin-active amine spot will appear.
- Workup:

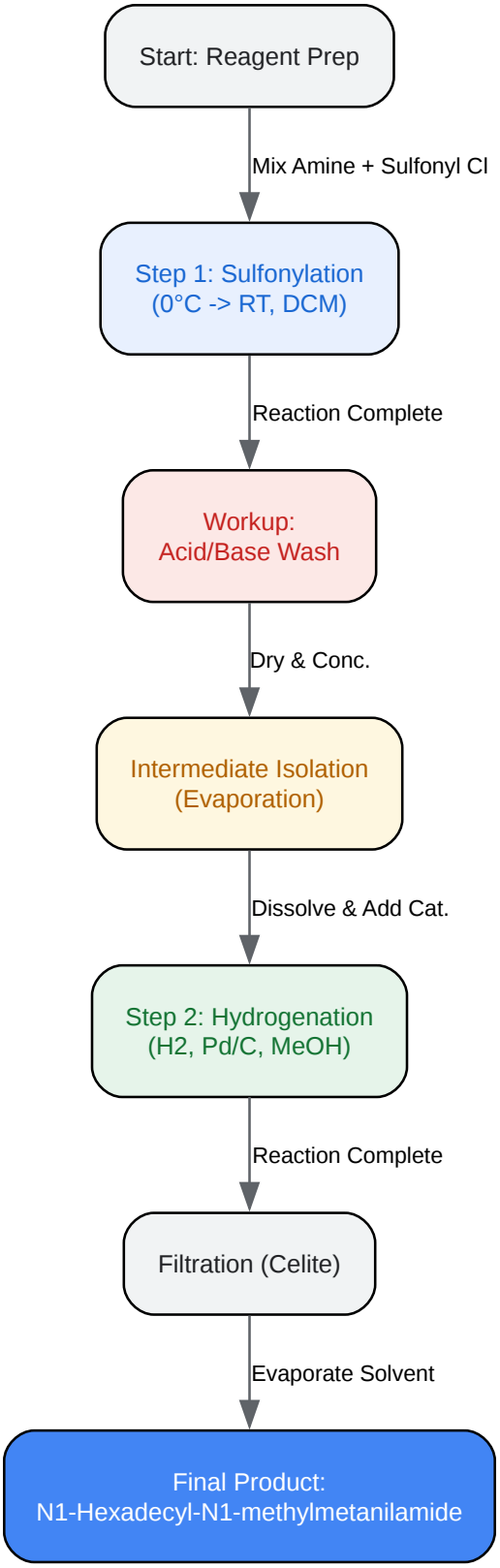
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- Filter the mixture through a Celite pad to remove the catalyst. Do not let the filter cake dry out completely (fire hazard).
- Wash the pad with Methanol.

- Isolation: Concentrate the filtrate under reduced pressure to yield the crude product.
- Final Purification: If the product is colored (oxidized traces), recrystallize from Isopropanol/Hexane or perform column chromatography (DCM/MeOH 95:5).
  - Expected Yield: 90–98%
  - Appearance: Off-white to pale beige waxy solid.

Process Workflow Diagram

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Figure 2: Step-by-step experimental workflow for the synthesis.

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Characterization & Validation

To ensure the "Trustworthiness" of the synthesized compound, verify the structure using the following parameters:

- 1H NMR (CDCl3, 400 MHz):
  - 7.2–7.4 (m, aromatic protons).
  - 3.8 (broad s, 2H,
    , exchangeable).
  - 2.9 (t, 2H,
).
  - 2.7 (s, 3H,
).
  - 1.2–1.3 (m, bulk methylene chain).
  - 0.88 (t, 3H, terminal
).
- Mass Spectrometry (ESI+):
  - Calculate
    .[4] Formula:
    .[4][5]
  - Exact Mass: ~410.30 Da. Look for peak at m/z 411.3.

References

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